1-Aziridineethanol: Chemical Architecture, Reactivity, and Applications

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Compound of Interest

Compound Name:	*1-Aziridineethanol*
CAS No.:	*9016-04-0*
Cat. No.:	*B3431452*

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Executive Summary

1-Aziridineethanol (CAS 1072-52-2), also known as N-(2-hydroxyethyl)aziridine, represents a unique class of bifunctional heterocyclic building blocks.[1] Characterized by the high ring strain of the aziridine moiety (~26-27 kcal/mol) coupled with a pendant hydroxyl group, this molecule serves as a versatile "chemical toggle." It remains stable under neutral conditions but exhibits rapid, regioselective ring-opening or polymerization upon protonation or Lewis acid activation.

This guide provides a comprehensive analysis of its physicochemical properties, mechanistic pathways, and utility as a high-performance crosslinker in polymer science and a scaffold in pharmaceutical synthesis.

Molecular Architecture & Physicochemical Profile

Structural Dynamics

The reactivity of **1-aziridineethanol** is defined by the geometric distortion of the three-membered nitrogen ring. Unlike acyclic amines, the internal bond angles (~60°) deviate significantly from the ideal sp^3 tetrahedral angle (109.5°), creating substantial Baeyer strain.

- Nitrogen Inversion: The substituent on the nitrogen (the hydroxyethyl group) increases the barrier to nitrogen inversion compared to acyclic amines, but the ring remains highly susceptible to electrophilic attack.
- Electronic Character: The lone pair on the nitrogen is less basic (pKa of conjugate acid ~7.9) than typical secondary amines due to the increased s-character of the nitrogen orbitals in the strained ring.

Physicochemical Constants

Property	Value	Unit	Condition
CAS Number	1072-52-2	-	-
Molecular Formula	C_4H_9NO	-	-
Molecular Weight	87.12	g/mol	-
Appearance	Clear, colorless to yellow liquid	-	Ambient
Boiling Point	154 - 168	°C	760 mmHg
Density	1.088	g/mL	25°C
Refractive Index	1.4560	nD	20°C
Solubility	Miscible	-	Water, Alcohols
Flash Point	~67 (153)	°C (°F)	Closed Cup
Vapor Pressure	0.49	mmHg	25°C

Synthetic Routes & Manufacturing[7]

The synthesis of **1-aziridineethanol** typically involves the direct hydroxyethylation of the parent aziridine (ethyleneimine). This reaction must be controlled strictly to prevent oligomerization.

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Primary Synthesis Protocol: Ethylene Oxide Addition

Reaction:

Operational Logic: The reaction proceeds via the nucleophilic attack of the aziridine nitrogen on the epoxide ring of ethylene oxide. Because the product contains a hydroxyl group that can react with further ethylene oxide (forming polyethers) or initiate aziridine ring opening, stoichiometry and temperature control are critical.

Step-by-Step Methodology:

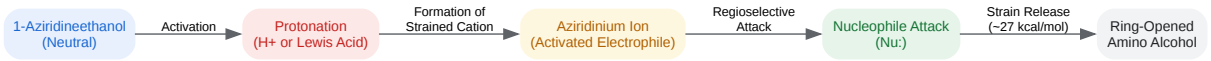
- Inert Atmosphere: Purge a glass-lined reactor with dry nitrogen. Moisture initiates premature ring opening.
- Precursor Charge: Charge Aziridine (Ethyleneimine) into the reactor. Cool to 10°C.
- Addition: Slowly feed Ethylene Oxide (1.05 molar eq) into the liquid phase, maintaining internal temperature < 20°C to prevent runaway exotherms.
- Digest: Allow temperature to rise to 45-50°C for 2 hours to ensure completion.
- Distillation: Purify via vacuum distillation. **1-Aziridineethanol** distills at reduced pressure (avoid high pot temperatures to prevent polymerization).

Reactivity & Mechanistic Pathways[8][9][10]

The utility of **1-aziridineethanol** stems from its dual reactivity: the hydroxyl group acts as a nucleophile, while the aziridine ring acts as a latent electrophile.

Acid-Catalyzed Ring Opening

In the presence of Bronsted or Lewis acids, the aziridine nitrogen is protonated/complexed, activating the adjacent carbons for nucleophilic attack. This is the primary mechanism for its use in derivatization.



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Figure 1: Mechanism of acid-catalyzed aziridine ring opening. The relief of ring strain drives the reaction forward.

Cationic Polymerization

Without a terminating nucleophile, the activated aziridinium ion can be attacked by the nitrogen of another **1-aziridineethanol** molecule. This leads to Poly(hydroxyethylethyleneimine), a branched polymer used in adhesives.

- Initiation: Protonation of monomer.
- Propagation: Nucleophilic attack by monomer N on activated ring C.
- Termination: Depletion of monomer or addition of strong nucleophile (e.g., hydroxide).

Applications in Drug Development & Materials

Pharmaceutical Intermediates

1-Aziridineethanol is rarely a drug itself due to alkylating toxicity, but it is a vital intermediate.

- Hydantoin Synthesis: Reacts with isocyanates to form urea derivatives which cyclize to hydantoins.
- Prodrug Linkers: The hydroxyethyl arm allows attachment to carboxylic acid drugs via ester linkages, while the aziridine moiety can serve as a "warhead" in experimental chemotherapeutics (alkylating DNA).

High-Performance Crosslinking

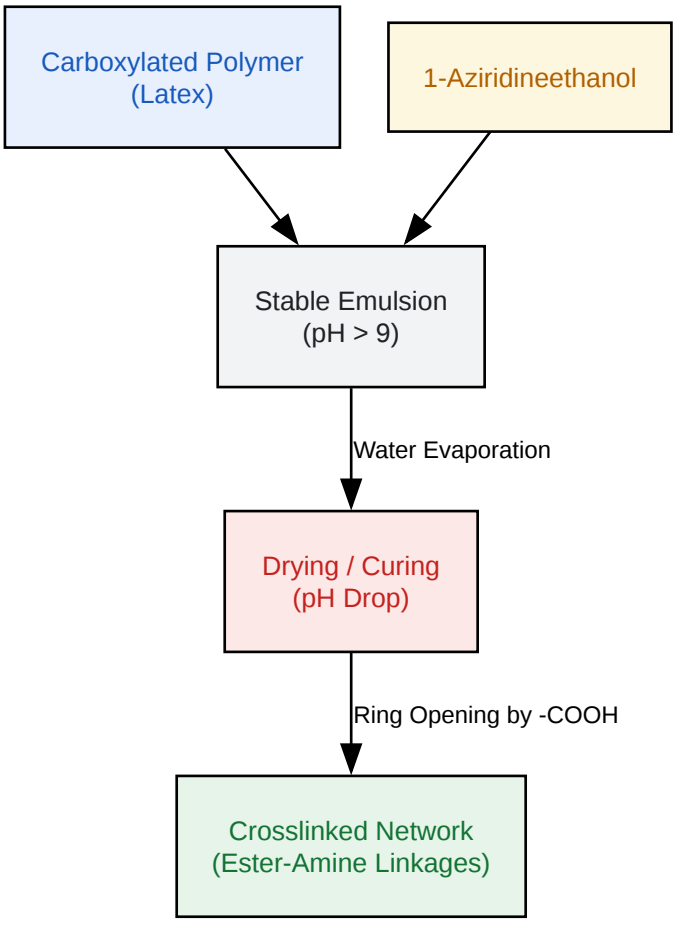
In material science, it serves as a trifunctional crosslinker when reacted with polyfunctional isocyanates or acrylates.

Protocol: Latex Crosslinking

- Formulation: Add 1-3% w/w **1-aziridineethanol** to a carboxylated latex emulsion (pH > 9). At high pH, the aziridine is stable.

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- Application: Coat the substrate and dry.
- Curing: As water evaporates and the film becomes acidic (or upon heating), the carboxyl groups of the latex protonate the aziridine ring.
- Crosslink Formation: The carboxylate anion attacks the ring, forming an ester linkage and locking the polymer network.



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Figure 2: pH-triggered crosslinking mechanism for carboxylated polymers.

Safety, Toxicology & Handling

CRITICAL WARNING: Aziridines are potent alkylating agents. **1-Aziridineethanol** is classified as highly toxic and a potential carcinogen.

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Toxicology Profile

- Mechanism: Direct alkylation of DNA (guanine residues), leading to crosslinking and apoptosis/mutagenesis.
- Acute Effects: Severe irritation to eyes, skin, and respiratory tract. Inhalation may cause delayed pulmonary edema.
- LD50: Oral (rat) ~20-50 mg/kg (estimated based on analogs).

Handling Protocols

- Engineering Controls: Handle only in a certified chemical fume hood or glovebox.
- PPE: Butyl rubber gloves (nitrile is often permeable to small aziridines), chemical splash goggles, and face shield.
- Decontamination: Spills should be neutralized immediately with 5% aqueous acetic acid (to open the ring) followed by dilution, or specific nucleophilic decontamination solutions (e.g., thiosulfate).

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Sources

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